

Commercial Suppliers and Technical Guide for Oxibendazole-d7 Analytical Standard

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Compound of Interest

Compound Name: Oxibendazole-d7

Cat. No.: B580243

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and application of **Oxibendazole-d7** as an analytical standard. It is designed to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled internal standard for quantitative analysis.

Commercial Availability

Oxibendazole-d7 is commercially available as an analytical standard from specialized chemical suppliers. A prominent supplier is Sigma-Aldrich, which offers the standard under their VETRANAL® product line.

Quantitative Data Summary

The following table summarizes the typical specifications for **Oxibendazole-d7** analytical standard. Users should always refer to the lot-specific Certificate of Analysis (COA) provided by the supplier for precise data.

Parameter	Specification	Supplier	Product Code
Product Name	Oxibendazole-d7	Sigma-Aldrich	32737
Grade	VETRANAL®, analytical standard	Sigma-Aldrich	32737
CAS Number	1173019-44-7	Sigma-Aldrich	32737
Empirical Formula	C ₁₂ D ₇ H ₈ N ₃ O ₃	Sigma-Aldrich	32737
Molecular Weight	256.31 g/mol	Sigma-Aldrich	32737
Mass Shift	M+7	Sigma-Aldrich	32737
Format	Neat (Solid)	Sigma-Aldrich	32737
Purity	Refer to lot-specific COA	Sigma-Aldrich	32737
Isotopic Enrichment	Refer to lot-specific COA	Sigma-Aldrich	32737

Experimental Protocol: Quantification of Oxibendazole in Milk using UPLC-MS/MS

Oxibendazole-d7 is frequently used as an internal standard for the accurate quantification of oxibendazole residues in complex matrices like milk. The following is a representative protocol synthesized from established methodologies for the analysis of veterinary drug residues.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials and Reagents

- Oxibendazole analytical standard
- **Oxibendazole-d7** analytical standard (Internal Standard)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)

- Ultrapure water
- Milk sample
- QuEChERS extraction salts
- Solid Phase Extraction (SPE) cartridges (if required for cleanup)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Oxibendazole and **Oxibendazole-d7** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Serially dilute the primary stock solutions with a suitable solvent (e.g., methanol or acetonitrile) to prepare a series of working standard solutions for calibration curves.
- Internal Standard Spiking Solution: Prepare a working solution of **Oxibendazole-d7** at a fixed concentration to be spiked into all samples, calibrators, and quality controls.

Sample Preparation (QuEChERS Extraction)

- Sample Fortification: Add a known volume of the **Oxibendazole-d7** internal standard spiking solution to a measured volume or weight of the milk sample.
- Extraction: Add acetonitrile to the milk sample, followed by the QuEChERS extraction salts. Vortex vigorously to ensure thorough mixing and extraction of the analytes into the organic layer.
- Centrifugation: Centrifuge the sample to separate the organic and aqueous layers and precipitate proteins and other matrix components.
- Cleanup (d-SPE): Transfer an aliquot of the supernatant (acetonitrile layer) to a dispersive SPE (d-SPE) tube containing sorbents to remove interfering matrix components like lipids. Vortex and centrifuge.
- Final Extract: Collect the supernatant for UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

- UPLC Column: A reversed-phase C18 column is typically used for separation.^{[2][5]}
- Mobile Phase: A gradient elution with mobile phases consisting of water with formic acid and acetonitrile with formic acid is common.
- Mass Spectrometry: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode is used for detection.
- MRM Transitions: Monitor specific multiple reaction monitoring (MRM) transitions for both Oxibendazole and **Oxibendazole-d7**.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Oxibendazole	[Value]	[Value]
Oxibendazole-d7	[Value + 7]	[Value]

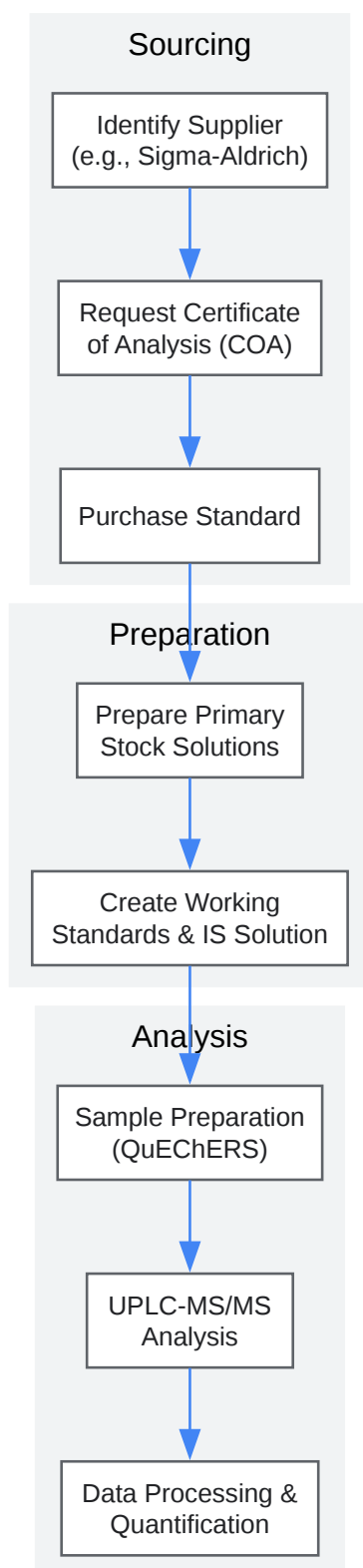
Note: The exact m/z values for precursor and product ions should be optimized in the laboratory.

Data Analysis

Quantify the concentration of Oxibendazole in the sample by calculating the peak area ratio of the analyte to the internal standard (**Oxibendazole-d7**) and comparing it against a calibration curve constructed from the standards.

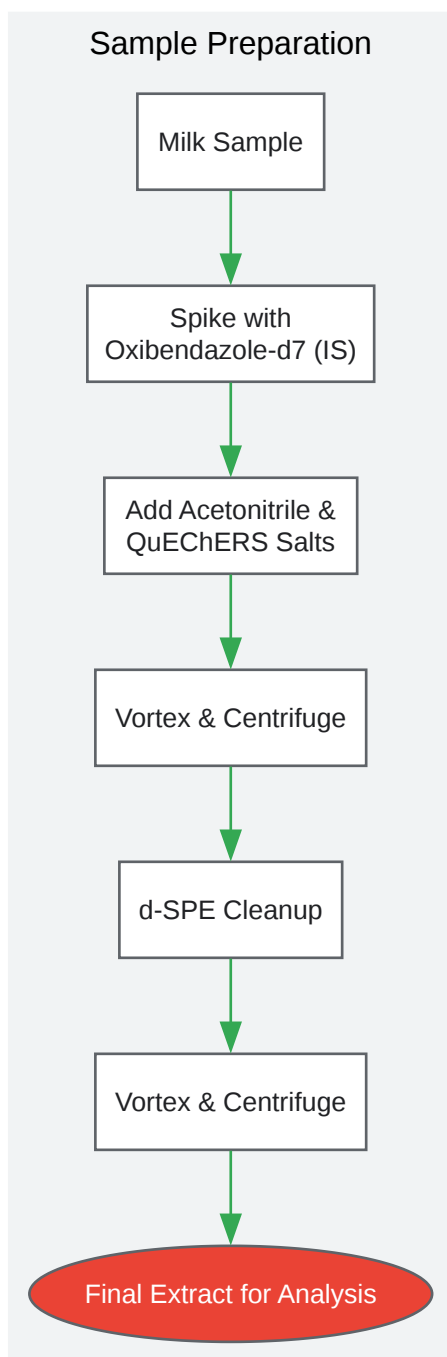
Visualized Workflows and Pathways

The following diagrams illustrate key processes related to the use of **Oxibendazole-d7** analytical standard.



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Caption: Workflow for sourcing and using **Oxibendazole-d7**.



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Caption: QuEChERS extraction workflow for milk samples.

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